

Reactivity profile of 2-(Ethylamino)ethanol with common reagents

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Compound of Interest

Compound Name: 2-(Ethylamino)ethanol

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Reactivity Profile of 2-(Ethylamino)ethanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the chemical reactivity of **2-(Ethylamino)ethanol** (also known as N-Ethylethanolamine), a bifunctional molecule featuring a secondary amine and a primary alcohol. Its unique structure allows for selective reactions at either the nitrogen or oxygen atom, making it a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and other functional chemicals.^{[1][2][3]}

Overview of Reactivity

2-(Ethylamino)ethanol, with the chemical formula $C_2H_5NHCH_2CH_2OH$ ^{[4][5]}, possesses two primary reactive centers: the nucleophilic secondary amine and the primary alcohol. The reactivity can be directed towards one functional group over the other by carefully selecting reagents and reaction conditions.

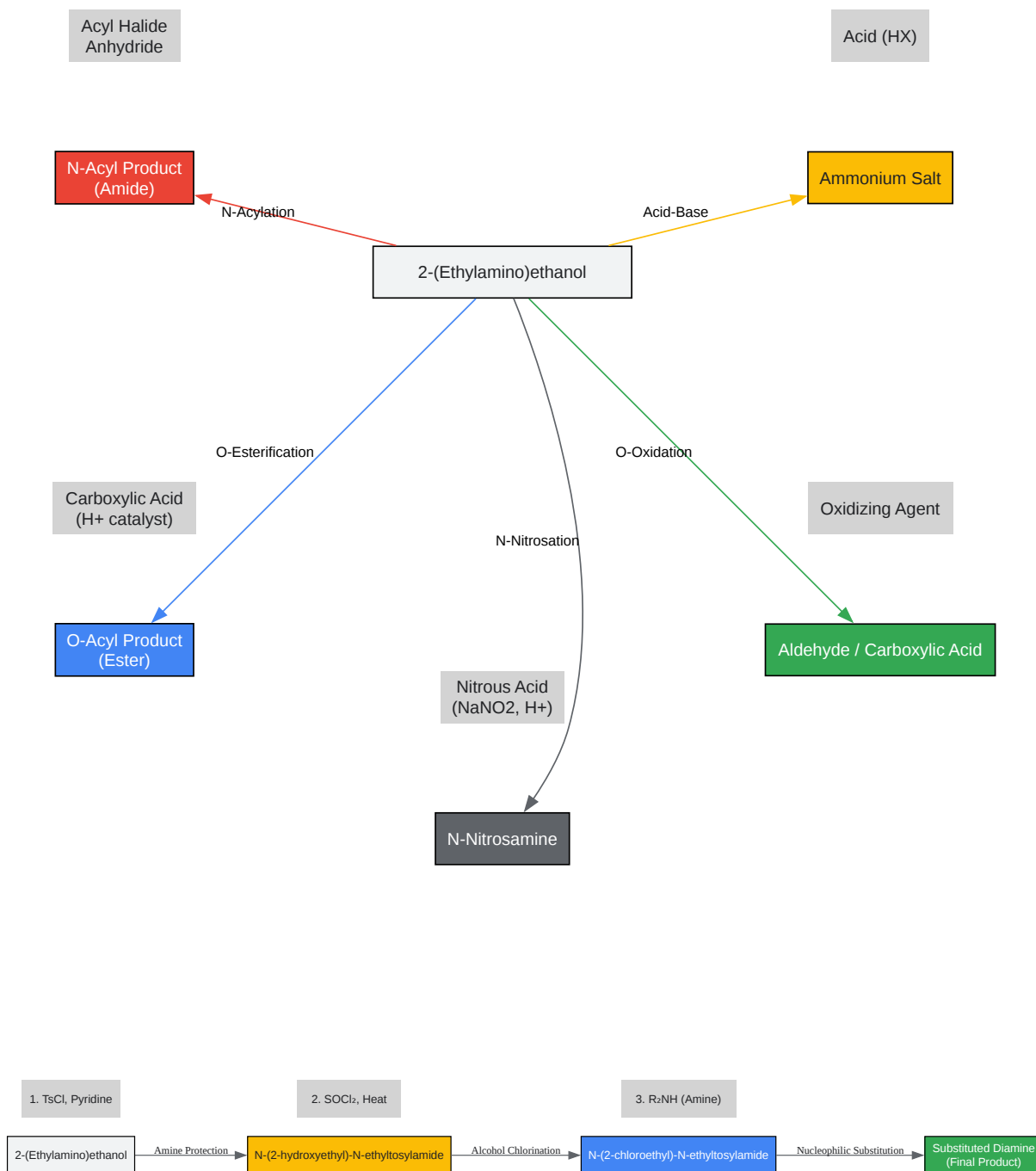
- Amine Reactions:** The lone pair of electrons on the nitrogen atom makes it a potent nucleophile and a weak base. It readily reacts with electrophiles such as acylating agents, alkylating agents, and acids.^[6]
- Alcohol Reactions:** The hydroxyl group can act as a nucleophile (especially when deprotonated) or undergo oxidation. Common reactions include esterification, etherification,

and oxidation to aldehydes or carboxylic acids.

The chemoselectivity of reactions is often governed by the nature of the electrophile and the reaction conditions. For instance, highly reactive acyl chlorides will typically acylate the more nucleophilic amine preferentially, whereas esterification of the alcohol often requires acid catalysis and heat.

Diagram: General Reactivity Pathways

The following diagram illustrates the principal transformation pathways for **2-(Ethylamino)ethanol** when treated with common classes of reagents.



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